

DactyloI: A Review of the Current Scientific Literature for Preliminary Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: DactyloI

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

DactyloI is a naturally occurring sesquiterpenoid, a class of organic compounds valued for their structural diversity and potential therapeutic applications. First isolated from the sea hare *Aplysia dactylomela*, this bicyclo[6.3.0]undecane sesquiterpenoid has garnered significant interest within the synthetic chemistry community due to its unique and complex molecular architecture.^[1] This guide provides a comprehensive review of the available scientific literature on **DactyloI**, focusing on its chemical properties.

It is important to note at the outset that while there is considerable research on the chemical synthesis of **DactyloI**, a thorough review of the scientific literature reveals a significant gap in the specific biological and pharmacological data for the isolated compound. Much of the reported biological activity is associated with crude extracts of organisms from which **DactyloI** can be sourced, such as various marine organisms and plants. The direct attribution of these activities to **DactyloI** itself is, therefore, not scientifically substantiated without further studies on the purified compound.

Chemical and Physical Properties

DactyloI is characterized by its distinct bicyclic core structure. Its fundamental chemical and physical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₅ H ₂₆ O	[2]
Molecular Weight	222.37 g/mol	[2]
IUPAC Name	(1R,3aS,5Z,9aS)-1,5,8,8-tetramethyl-2,3,4,7,9,9a-hexahydro-1H-cyclopenta[3]annulen-3a-ol	[2]
CAS Number	58542-75-9	[2]
Appearance	Not widely reported for the isolated compound.	
Solubility	Expected to be soluble in organic solvents.	

Biological Activities and Pharmacological Data

Despite numerous searches of scientific databases, there is a notable absence of specific quantitative data on the biological activities of isolated **DactyloI**. While the broader class of sesquiterpenoids is known to possess a wide range of biological effects, including anti-inflammatory, anticancer, and antimicrobial properties, studies specifically investigating these effects for purified **DactyloI** are not readily available in the public domain.[3][4][5]

Research on extracts from organisms known to contain **DactyloI**, such as the red algae of the genus *Laurencia*, has shown various biological activities, including cytotoxic and anti-inflammatory effects.[6] However, these extracts contain a multitude of compounds, and it is not possible to attribute the observed effects to **DactyloI** alone without further detailed investigation.

Experimental Protocols

Consistent with the lack of specific biological activity data, detailed experimental protocols for assays conducted with isolated **DactyloI** are not present in the current scientific literature. The development of such protocols would be contingent on future in vitro and in vivo studies focusing specifically on the purified compound.

Signaling Pathways

The mechanism of action and the specific signaling pathways modulated by **Dactylool** remain uncharacterized. While sesquiterpenoids, in general, have been shown to interact with various signaling cascades, such as the NF- κ B and MAPK pathways, to exert their anti-inflammatory effects, no such studies have been published for **Dactylool**.^{[4][7]} Elucidation of the signaling pathways affected by **Dactylool** would require dedicated molecular and cellular biology studies.

Logical Relationship Diagram: Current State of Dactylool Research

The following diagram illustrates the current state of knowledge regarding **Dactylool**, highlighting the disconnect between the well-established chemical synthesis and the uninvestigated biological activities of the isolated compound.



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- To cite this document: BenchChem. [Dactylol: A Review of the Current Scientific Literature for Preliminary Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1237840#review-of-dactylol-literature-for-preliminary-research]

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